

An In-depth Technical Guide to 2,7-Dimethoxynaphthalene: Safety, Handling, and MSDS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,7-Dimethoxynaphthalene**

Cat. No.: **B1218487**

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This guide provides a comprehensive overview of **2,7-Dimethoxynaphthalene**, a naphthalene derivative utilized in various chemical syntheses. The following sections detail its properties, hazards, and the necessary precautions for its safe use in a laboratory setting.

Chemical and Physical Properties

2,7-Dimethoxynaphthalene is a solid organic compound. A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	3469-26-9	[1] [2]
Molecular Formula	C ₁₂ H ₁₂ O ₂	[1] [3]
Molecular Weight	188.22 g/mol	[1] [3]
Appearance	White to orange to green powder to crystal	[4]
Melting Point	137-139 °C	[1] [2] [4]
Boiling Point	283.23 °C (rough estimate)	[4]
Density	1.0750 (rough estimate)	[4]
Solubility	Insoluble in water.	[5]
InChI Key	PPKHAIRFQKFMLE-UHFFFAOYSA-N	[1] [2]

Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,7-Dimethoxynaphthalene** is classified as a hazardous substance.[\[3\]](#)[\[6\]](#)

GHS Classification:

- Skin Corrosion/Irritation: Category 2[\[3\]](#)[\[6\]](#)
- Serious Eye Damage/Eye Irritation: Category 2[\[3\]](#)[\[6\]](#)
- Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation: Category 3[\[3\]](#)[\[6\]](#)

Signal Word: Warning[\[1\]](#)[\[6\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)[\[6\]](#)

- H319: Causes serious eye irritation.[1][3][6]
- H335: May cause respiratory irritation.[1][3][6]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [6] [7]
P264	Wash skin thoroughly after handling. [1] [6] [7]
P271	Use only outdoors or in a well-ventilated area. [1] [6] [7]
P280	Wear protective gloves/ eye protection/ face protection. [1] [6] [7]
P302 + P352	IF ON SKIN: Wash with plenty of water. [1] [6] [7]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [6] [7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [6] [7]
P319	Get medical help if you feel unwell. [6] [7]
P332 + P317	If skin irritation occurs: Get medical help. [6] [7]
P337 + P317	If eye irritation persists: Get medical help. [3]
P362 + P364	Take off contaminated clothing and wash it before reuse. [6] [7]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed. [6] [7]
P405	Store locked up. [6] [7]
P501	Dispose of contents/container to an approved waste disposal plant. [6] [7]

Handling and Storage

Proper handling and storage of **2,7-Dimethoxynaphthalene** are crucial to ensure the safety of laboratory personnel.

Handling:

- Handle in a well-ventilated place.[[7](#)]
- Wear suitable protective clothing, including gloves and eye/face protection.[[7](#)]
- Avoid contact with skin and eyes.[[7](#)]
- Avoid the formation of dust and aerosols.[[7](#)]
- Use non-sparking tools.[[7](#)]
- Wash hands and any exposed skin thoroughly after handling.[[8](#)]

Storage:

- Store in a tightly closed container.[[7](#)]
- Keep in a dry, cool, and well-ventilated place.[[7](#)][[8](#)]
- Store locked up.[[7](#)]
- Incompatible materials include strong oxidizing agents and strong bases.[[8](#)]

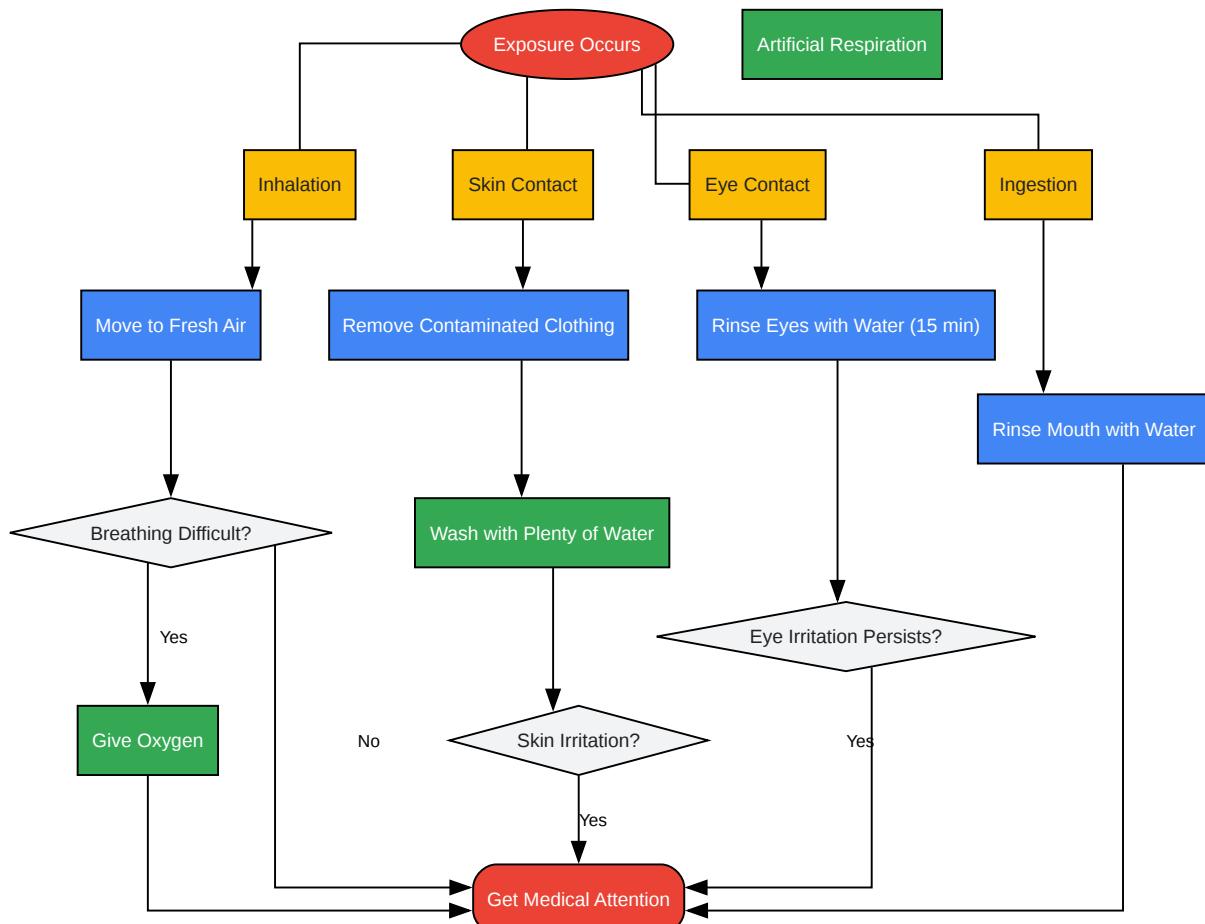
First Aid Measures

In the event of exposure to **2,7-Dimethoxynaphthalene**, the following first aid measures should be taken immediately.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[[6](#)][[7](#)][[9](#)] If breathing is difficult, give oxygen.[[9](#)] If not breathing, give artificial respiration.[[6](#)] Get medical attention if you feel unwell.[[6](#)][[7](#)]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation occurs, get medical

advice/attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses, if present and easy to do.[7] Continue rinsing.[7][8] If eye irritation persists, get medical advice/attention.[8]
- Ingestion: Do not induce vomiting.[9] Rinse mouth with water.[6] Never give anything by mouth to an unconscious person.[6] Call a poison control center or get medical aid immediately.[9]



[Click to download full resolution via product page](#)

Caption: First aid workflow for exposure to **2,7-Dimethoxynaphthalene**.

Accidental Release Measures

In the case of a spill or accidental release, the following procedures should be followed.

Personal Precautions:

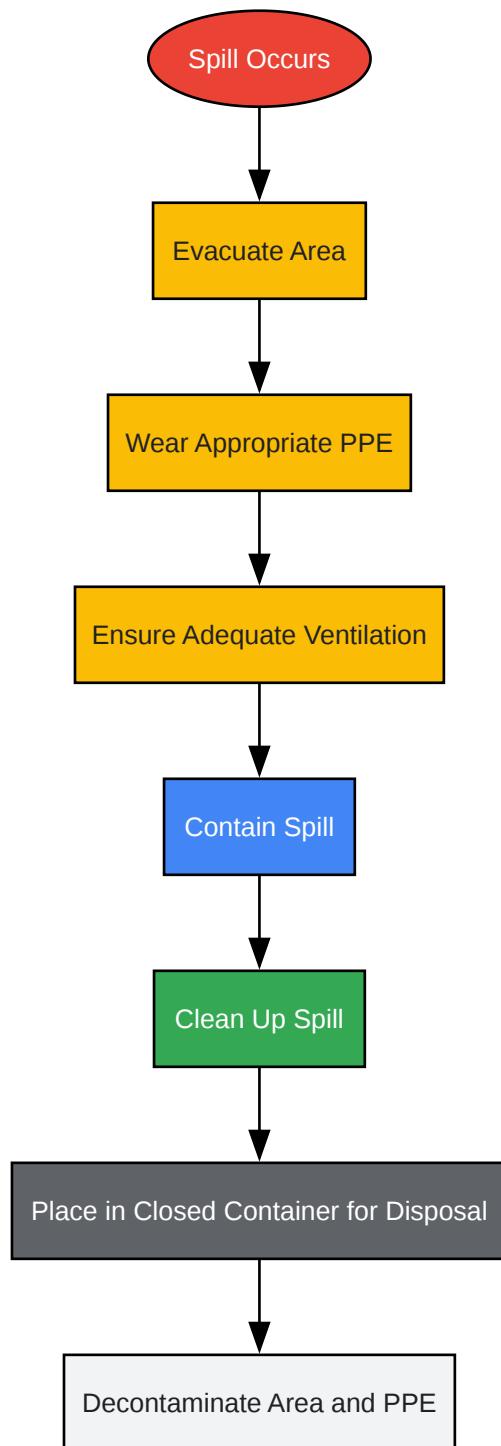
- Ensure adequate ventilation.[7][8]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator if dust is generated.[7][8][9]
- Avoid breathing dust.[7][8]
- Evacuate personnel to safe areas.[7]

Environmental Precautions:

- Prevent further leakage or spillage if it is safe to do so.[7]
- Do not let the chemical enter drains, as it should not be released into the environment.[7][8]

Methods for Cleaning Up:

- For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container.[5]
- For larger spills, contain the spilled material.[5]
- Collect the material and place it in a suitable, closed container for disposal.[6][7]
- Avoid generating dust.[8]



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a spill of **2,7-Dimethoxynaphthalene**.

Toxicological Information

Detailed toxicological studies on **2,7-Dimethoxynaphthalene** are not readily available in the provided search results. The hazard classifications are based on data from related compounds and computational models. No specific LD50 or LC50 values for **2,7-Dimethoxynaphthalene** were found. It is known to cause skin, eye, and respiratory irritation upon single exposure.[\[1\]](#)[\[3\]](#) [\[6\]](#) Chronic effects have not been fully investigated.

Experimental Protocols

The safety data sheets and product information pages for **2,7-Dimethoxynaphthalene** do not provide detailed experimental protocols for the toxicological and safety testing performed. Hazard classifications are typically determined by manufacturers or regulatory bodies based on a review of available data, which may not be publicly accessible.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the official SDS for **2,7-Dimethoxynaphthalene** from your supplier before handling the material. All laboratory work should be conducted by trained professionals in a well-equipped and properly ventilated facility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,7-Dimethoxynaphthalene 98 3469-26-9 [sigmaaldrich.com]
- 2. 2,7-Dimethoxynaphthalene 98 3469-26-9 [sigmaaldrich.com]
- 3. 2,7-Dimethoxynaphthalene | C12H12O2 | CID 77021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,7-Dimethoxynaphthalene CAS#: 3469-26-9 [chemicalbook.com]
- 5. 2,7-Dihydroxynaphthalene or 2,7-Naphthalenediol Manufacturers, SDS [mubychem.com]
- 6. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 3469-26-9 Name: 2,7-dimethoxynaphthalene [xixisys.com]
- 7. chemicalbook.com [chemicalbook.com]

- 8. fishersci.com [fishersci.com]
- 9. technopharmchem.com [technopharmchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,7-Dimethoxynaphthalene: Safety, Handling, and MSDS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1218487#2-7-dimethoxynaphthalene-safety-handling-and-msds-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com